N-acetyl-2'-O-methylcytidine: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Cytidine,N-acetyl-2'-O-methyl-*
Cat. No.:	*B13395559*

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This in-depth guide provides a comprehensive overview of N-acetyl-2'-O-methylcytidine (ac4Cm), a modified pyrimidine nucleoside critical to RNA biochemistry and with growing importance in drug development. We will delve into its fundamental physicochemical properties, its biological significance, and practical considerations for its application in research and oligonucleotide synthesis.

Core Molecular Profile

N-acetyl-2'-O-methylcytidine is a derivative of the canonical RNA nucleoside, cytidine, featuring two key modifications: an acetyl group at the N4 position of the cytosine base and a methyl group at the 2'-hydroxyl position of the ribose sugar. These modifications significantly alter its chemical properties and biological function.

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Property	Value	Source(s)
Molecular Formula	$C_{12}H_{17}N_3O_6$	[1][2][3][4][5]
Molecular Weight	299.28 g/mol	[1][3][4][5]
CAS Number	113886-71-8	[1][2][3][4][5]
Appearance	White to off-white solid	[1][6]
Purity	≥98% (commercially available)	[2][5]
Synonyms	ac4Cm, N4-Acetyl-2'-methoxycytidine	[2][3][4]

Physicochemical Characteristics and Handling

Understanding the solubility and stability of ac4Cm is paramount for its effective use in experimental settings.

Solubility:

- DMSO: Soluble.[2][3]
- Water: Slightly soluble.[2]
- Acetonitrile: Slightly soluble.[2]

Storage and Stability: For long-term stability, N-acetyl-2'-O-methylcytidine should be stored at -20°C.[2][6] Commercially available sources suggest a stability of at least four years under these conditions.[2] For solutions, it is recommended to store them at -80°C for up to six months.[1][3]

Biological Significance and Applications

N-acetyl-2'-O-methylcytidine is not merely a synthetic curiosity; it is a naturally occurring modification found in the transfer RNA (tRNA) and 5S ribosomal RNA (rRNA) of thermophilic archaea.[2][3] Its presence in these organisms, which thrive in extreme environments, hints at its crucial role in maintaining RNA structural integrity.

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The dual modification of N4-acetylation and 2'-O-methylation confers significant conformational rigidity to the ribose moiety.[7] This increased rigidity enhances the stability of RNA, a critical adaptation for life at high temperatures.[1][2][3] Specifically, ac4Cm promotes stronger, more stable base pairing with guanosine compared to the canonical cytidine-guanosine pair.[2]

In the context of drug development and molecular biology, the unique properties of ac4Cm are leveraged in the synthesis of modified oligonucleotides. The incorporation of 2'-O-methylated nucleotides, including ac4Cm, into RNA sequences can increase their resistance to nuclease degradation and improve their binding affinity to target sequences.

Methodologies and Protocols

Preparation of Stock Solutions

Given its solubility profile, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of N-acetyl-2'-O-methylcytidine.

Protocol for a 10 mM DMSO Stock Solution:

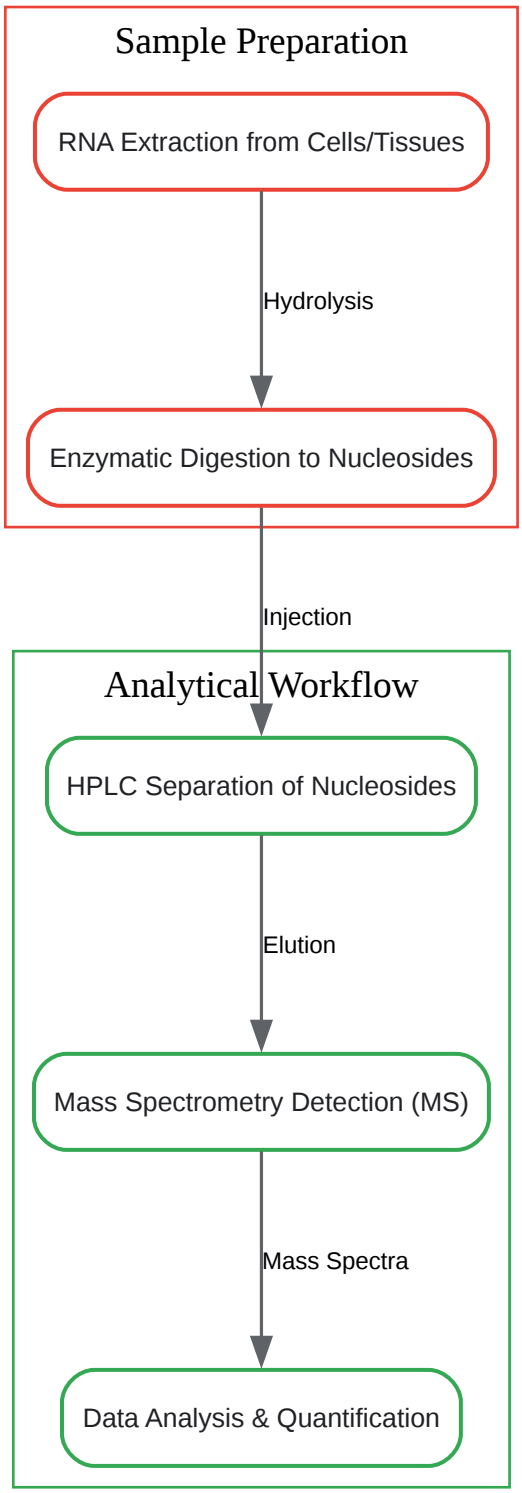
- Weighing: Accurately weigh out a precise amount of N-acetyl-2'-O-methylcytidine powder (MW: 299.28 g/mol). For example, to prepare 1 mL of a 10 mM solution, weigh 2.99 mg.
- Dissolution: Add the appropriate volume of high-purity, anhydrous DMSO to the weighed powder.
- Mixing: Vortex or sonicate the solution until the solid is completely dissolved.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C for long-term use.

Analytical Detection

The detection and quantification of N-acetyl-2'-O-methylcytidine, particularly in biological samples, often require sensitive analytical techniques. High-performance liquid chromatography (HPLC) and liquid chromatography-mass spectrometry (LC-MS) are commonly employed methods.[8][9]

Workflow for LC-MS based detection of ac4Cm:

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Caption: Workflow for the detection of N-acetyl-2'-O-methylcytidine.

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Synthesis and Incorporation into Oligonucleotides

N-acetyl-2'-O-methylcytidine is typically incorporated into synthetic RNA oligonucleotides using phosphoramidite chemistry. The commercially available building block for this is N-Acetyl-5'-O-(4,4-dimethoxytrityl)-2'-O-methylcytidine-3'-(2-cyanoethyl-N,N-diisopropyl)phosphoramidite.[10] This molecule is designed for use in automated oligonucleotide synthesizers.

Key Protecting Groups in ac4Cm Phosphoramidite:

- Dimethoxytrityl (DMT) group: Protects the 5'-hydroxyl group and is removed at the beginning of each coupling cycle.
- Cyanoethyl group: Protects the phosphorus atom and is removed during the final deprotection step.
- N-acetyl group: Protects the exocyclic amine of the cytosine base.

The deprotection conditions for oligonucleotides containing this modified nucleoside typically involve treatment with a concentrated ammonia solution or a mixture of ammonia and methylamine.[10]

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